

Palladium Oxalate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Palladium oxalate*

Cat. No.: *B11902113*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and handling precautions for **palladium oxalate**. Given the limited availability of a dedicated Safety Data Sheet (SDS) for this specific compound, this guide amalgamates available data for **palladium oxalate** with information extrapolated from similar palladium compounds and general principles of handling oxalate compounds. This document is intended to supplement, not replace, institutional safety protocols and professional judgment.

Chemical and Physical Properties

Palladium oxalate is a salt of palladium(II) and oxalic acid. A summary of its known physical and chemical properties is presented in Table 1.

Property	Value	Reference
Chemical Formula	C ₂ O ₄ Pd	[1][2]
Molecular Weight	194.44 g/mol	[3]
Appearance	Solid (specific color not widely reported)	[2]
Melting Point	144 °C (decomposes)	
Solubility	Information not readily available	
Storage Temperature	2-8°C under inert gas (e.g., Argon or Nitrogen)	

Hazard Identification and GHS Classification

While a specific GHS classification for **palladium oxalate** is not universally available, based on the hazards associated with palladium salts and oxalates, the following classifications are inferred.

Pictograms:

- Harmful: (Exclamation Mark)
- Health Hazard: (Exploding Chest - for sensitization)
- Irritant: (Exclamation Mark)

Signal Word: Warning

Hazard Statements (Inferred):

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.[4]

- H317: May cause an allergic skin reaction.[5]
- H319: Causes serious eye irritation.[4]
- H332: Harmful if inhaled.
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[5]

Precautionary Statements (Inferred):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
- P264: Wash skin thoroughly after handling.[5]
- P270: Do not eat, drink or smoke when using this product.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5][6]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of water.[5]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- P333+P313: If skin irritation or rash occurs: Get medical advice/attention.
- P342+P311: If experiencing respiratory symptoms: Call a POISON CENTER or doctor/physician.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[5]

Toxicological Information

Detailed toxicological studies on **palladium oxalate** are not readily available. The toxicological profile is inferred from data on other palladium(II) salts and oxalates.

Metric	Value	Species	Route	Notes
LD50 (Oral)	Not available	-	-	Harmful if swallowed is presumed based on related compounds.
LD50 (Dermal)	Not available	-	-	Harmful in contact with skin is presumed.
LC50 (Inhalation)	Not available	-	-	Harmful if inhaled is presumed.
Skin Irritation	Causes skin irritation	-	-	Inferred from related palladium compounds.[4]
Eye Irritation	Causes serious eye irritation	-	-	Inferred from related palladium compounds.[4]
Sensitization	May cause skin and respiratory sensitization	-	-	A known hazard for palladium compounds.[5]

First-Aid Measures

In the event of exposure to **palladium oxalate**, the following first-aid measures should be taken immediately.

Exposure Route	First-Aid Measures
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If experiencing respiratory symptoms (e.g., shortness of breath, wheezing), seek immediate medical attention. [5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. If skin irritation or a rash develops, seek medical attention. [5] [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [5] [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give small quantities of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [5]

Fire-Fighting Measures

Parameter	Information
Flammability	Non-combustible solid. However, fine dust particles may be flammable or explosive when exposed to heat or flame.[8]
Suitable Extinguishing Media	Use extinguishing media appropriate for the surrounding fire, such as dry chemical, carbon dioxide, water spray, or alcohol-resistant foam. [6]
Unsuitable Extinguishing Media	Do not use a heavy water stream, as it may scatter the dust.
Specific Hazards Arising from the Chemical	Upon decomposition, it may emit toxic fumes, including carbon monoxide, carbon dioxide, and palladium oxides.
Protective Equipment and Precautions for Firefighters	Wear a self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[5]

Accidental Release Measures

Aspect	Procedure
Personal Precautions	Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, safety goggles, and a lab coat. Avoid breathing dust and prevent contact with skin and eyes.[5]
Environmental Precautions	Prevent the material from entering drains, sewers, or waterways.
Methods for Cleaning Up	Carefully sweep up the spilled solid material, avoiding dust generation. Place the collected material into a suitable, labeled container for disposal. Clean the spill area with a damp cloth or paper towels to remove any remaining residue.

Handling and Storage

Aspect	Guidelines
Handling	Use only in a well-ventilated area, preferably in a chemical fume hood. Avoid the formation of dust. Wear appropriate PPE as described in Section 8. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area. ^[5]
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area. Store at 2-8°C under an inert atmosphere (e.g., argon or nitrogen). Keep away from incompatible materials such as strong oxidizing agents and strong acids.

Exposure Controls and Personal Protection

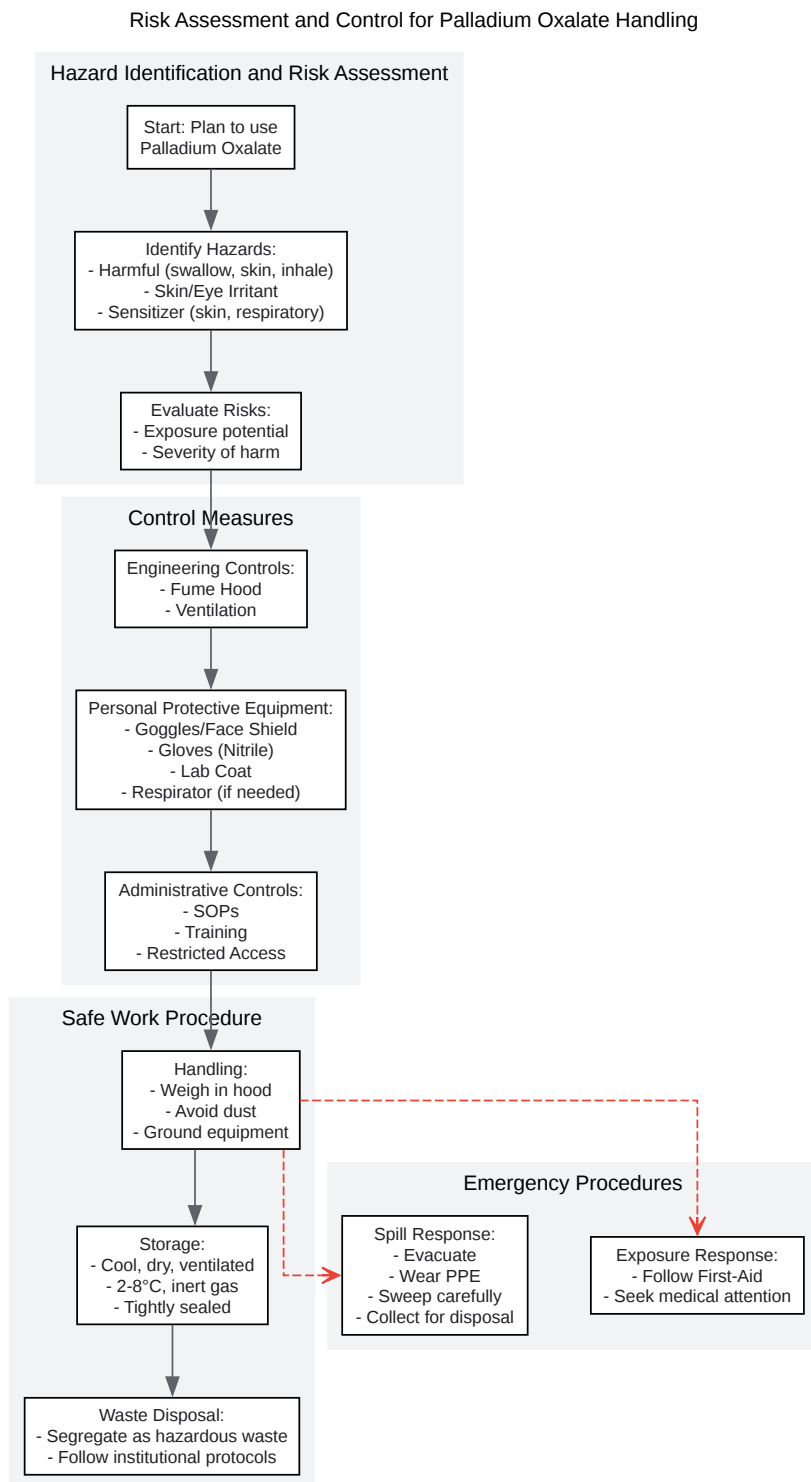
Control	Recommendation
Engineering Controls	Work in a well-ventilated area. A chemical fume hood is highly recommended to minimize inhalation exposure.
Eye/Face Protection	Wear chemical safety goggles or a face shield. ^[5]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber). Wear a lab coat or other protective clothing to prevent skin contact. ^[6]
Respiratory Protection	If dust is generated and engineering controls are not sufficient, use a NIOSH-approved particulate respirator.
Hygiene Measures	Wash hands before breaks and at the end of the workday. Handle in accordance with good industrial hygiene and safety practices. ^[6]

Experimental Protocols

Detailed experimental protocols for the synthesis or specific reactions of **palladium oxalate** are not widely published in standard safety literature. However, a general protocol for handling this compound in a research setting would involve the following steps:

- **Risk Assessment:** Before any experiment, conduct a thorough risk assessment, considering the potential hazards of **palladium oxalate** and all other reagents involved.
- **Engineering Controls:** All manipulations of solid **palladium oxalate** should be performed in a certified chemical fume hood to prevent inhalation of dust.
- **Personal Protective Equipment:** At a minimum, safety goggles, a lab coat, and chemical-resistant gloves must be worn. For procedures with a higher risk of dust generation, respiratory protection should be used.
- **Weighing:** Weigh the solid in the fume hood. If a balance is not available inside the hood, use a tared, sealed container to transport the material to and from the balance.
- **Dispensing and Reaction Setup:** Add the **palladium oxalate** to the reaction vessel within the fume hood. Ensure all equipment is properly assembled and secured.
- **Work-up and Purification:** All subsequent steps, including quenching, extraction, and purification, should be carried out with appropriate precautions, considering the potential for palladium-containing byproducts.
- **Waste Disposal:** All waste materials containing **palladium oxalate** or its derivatives must be disposed of as hazardous waste according to institutional and local regulations.

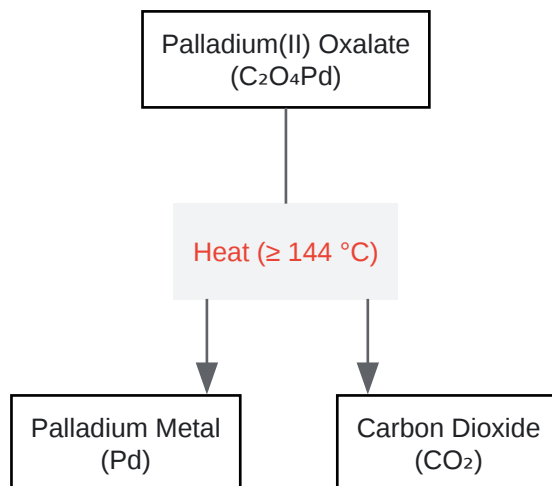
Visualizations



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Caption: Risk assessment and control flowchart for handling **palladium oxalate**.

Inferred Thermal Decomposition Pathway of Palladium Oxalate

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Caption: Inferred thermal decomposition pathway of **palladium oxalate**.

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References

- 1. Palladium oxalate | C₂H₂O₄Pd | CID 90473675 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. americanelements.com [americanelements.com]
- 3. Palladium(2+) ethanedioate | C₂O₄Pd | CID 15817805 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. carlroth.com [carlroth.com]
- 5. sifcoasc.com [sifcoasc.com]
- 6. chemicalbook.com [chemicalbook.com]

- 7. fishersci.com [fishersci.com]
- 8. tedpella.com [tedpella.com]
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